

Titanium(III) Bromide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Titanium;bromide*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis, properties, and reactivity of titanium(III) bromide (TiBr_3). The information is curated for professionals in research and development, with a focus on delivering precise, quantitative data and detailed experimental methodologies.

Properties of Titanium(III) Bromide

Titanium(III) bromide is a blue-black, paramagnetic solid with a reddish reflection.^[1] It is a key precursor in the synthesis of various titanium compounds and has applications as a catalyst, particularly in the polymerization of alkenes.^[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of titanium(III) bromide is presented in Table 1.

Property	Value	Reference
Chemical Formula	TiBr ₃	[1]
Molar Mass	287.579 g/mol	[1]
Appearance	Blue-black solid with a reddish reflection	[1]
Magnetic Susceptibility (χ_m)	+660 x 10 ⁻⁶ cm ³ /mol at room temperature	[2]
Thermal Decomposition	Disproportionates at ~400 °C to TiBr ₄ and TiBr ₂	
Reactivity with Water	Reacts to form hydrated titanium oxides	
Reactivity with Air	Sensitive to air and moisture	[3]

Thermodynamic Properties

The standard thermodynamic properties of solid titanium(III) bromide at 298.15 K are summarized in Table 2.

Property	Value
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$)	-548.5 kJ/mol
Standard Molar Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	-523.8 kJ/mol
Standard Molar Entropy (S°)	176.6 J/(mol·K)
Molar Heat Capacity at Constant Pressure (C_p)	101.7 J/(mol·K)

Solubility

Titanium(III) bromide is known to dissolve in donor solvents such as pyridine and nitriles. This dissolution is a chemical reaction that forms 3:1 adducts with the general formula TiBr₃L₃,

where L is the solvent ligand.[1] Quantitative solubility data is not readily available, as the process involves the formation of new chemical species.

Crystal Structure

Titanium(III) bromide is known to exist in at least two polymorphic forms, commonly referred to as α -TiBr₃ and β -TiBr₃. Both polymorphs feature titanium centers in an octahedral coordination environment.[1] The crystallographic data for these two forms are detailed in Table 3.

Polymorph	Crystal System	Space Group	Lattice Parameters (Å)	Reference
α -TiBr ₃	Trigonal	R-3	$a = 7.143$, $b = 7.143$, $c = 19.789$, $\alpha = \beta = 90^\circ$, $\gamma = 120^\circ$	[4][5]
β -TiBr ₃	Hexagonal	P6 ₃ /mmc	$a = 7.08$, $c = 6.22$	[6]

The structure of α -TiBr₃ consists of two-dimensional sheets of edge-sharing TiBr₆ octahedra.[4] [5] In this structure, each titanium ion is bonded to six bromine ions with a bond length of 2.59 Å.[4][5]

Synthesis of Titanium(III) Bromide

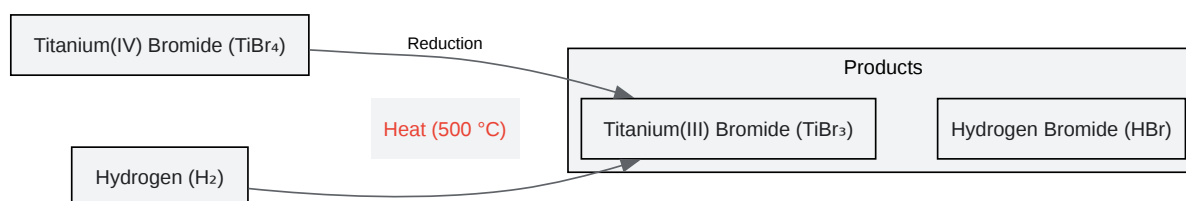
The synthesis of titanium(III) bromide can be achieved through two primary methods: the reduction of titanium(IV) bromide and the comproportionation of titanium metal and titanium(IV) bromide.[1] All procedures must be carried out under an inert atmosphere (e.g., argon or nitrogen) due to the air and moisture sensitivity of the product.[3]

Reduction of Titanium(IV) Bromide with Hydrogen

This method involves the high-temperature reduction of titanium(IV) bromide (TiBr₄) with hydrogen gas (H₂).[1]

Experimental Protocol:

- Place a sample of pure TiBr_4 in a quartz or borosilicate glass tube within a tube furnace.
- Heat the furnace to a temperature of approximately 500 °C.
- Pass a slow stream of dry hydrogen gas over the heated TiBr_4 .
- The volatile TiBr_4 reacts with the hydrogen gas to form solid TiBr_3 , which deposits in a cooler region of the tube, and hydrogen bromide (HBr) gas, which is carried out with the excess hydrogen flow.
- The reaction is represented by the following equation: $2 \text{TiBr}_4(\text{g}) + \text{H}_2(\text{g}) \rightarrow 2 \text{TiBr}_3(\text{s}) + 2 \text{HBr}(\text{g})$
- After the reaction is complete, cool the apparatus to room temperature under a continuous flow of inert gas before collecting the product.



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Synthesis of TiBr_3 via Reduction of TiBr_4

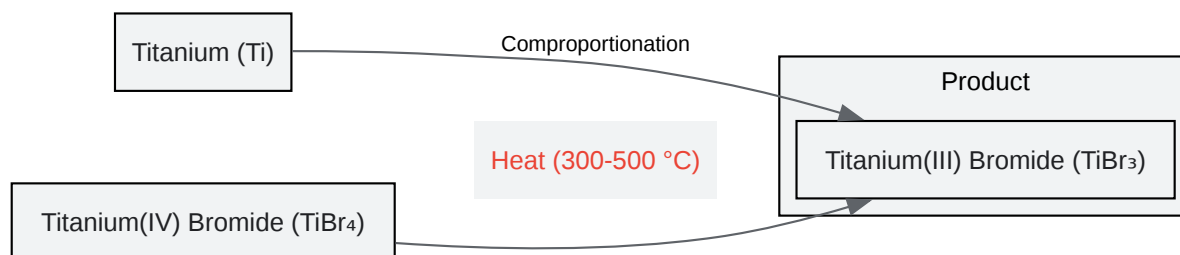
Comproportionation of Titanium Metal and Titanium(IV) Bromide

This method involves the reaction of titanium metal with a stoichiometric excess of titanium(IV) bromide.[1]

Experimental Protocol:

- Place a mixture of titanium metal powder and titanium(IV) bromide in a sealed, evacuated quartz ampoule. A 1:3 molar ratio of Ti to TiBr_4 is typically used.

- Heat the ampoule in a furnace to a temperature gradient of 300-500 °C for several days.
- The reaction proceeds via chemical vapor transport, where the TiBr_4 sublimates and reacts with the titanium metal in the hotter zone to form TiBr_3 , which crystallizes in the cooler zone.
- The overall reaction is: $\text{Ti(s)} + 3 \text{TiBr}_4(\text{g}) \rightleftharpoons 4 \text{TiBr}_3(\text{s})$
- After the reaction period, the furnace is slowly cooled to room temperature.
- The resulting TiBr_3 crystals are then collected in an inert atmosphere glovebox.



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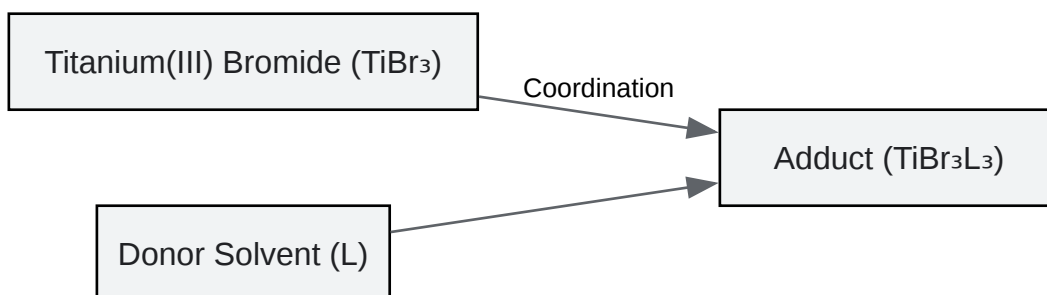
Synthesis of TiBr_3 via Comproportionation

Key Reactions and Signaling Pathways

While titanium(III) bromide is not directly involved in biological signaling pathways, its reactivity is of significant interest in chemical synthesis. The Lewis acidic nature of the Ti(III) center allows it to catalyze a variety of organic reactions.

Adduct Formation

As mentioned, TiBr_3 reacts with Lewis bases (donor solvents) to form adducts.^[1] This reactivity is crucial for its use in solution-phase chemistry.



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Adduct Formation with Donor Solvents

Conclusion

This technical guide has provided a detailed overview of the synthesis and properties of titanium(III) bromide. The experimental protocols and tabulated data offer a valuable resource for researchers and professionals working with this versatile compound. Further research into the quantitative solubility and the exploration of its catalytic activity in a wider range of organic transformations will continue to expand the utility of this important titanium halide.

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